

A Comparative Guide to the Reactivity of Ethyl 3-Butenoate and Ethyl Crotonate

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Compound of Interest

Compound Name: Ethyl 3-butenolate

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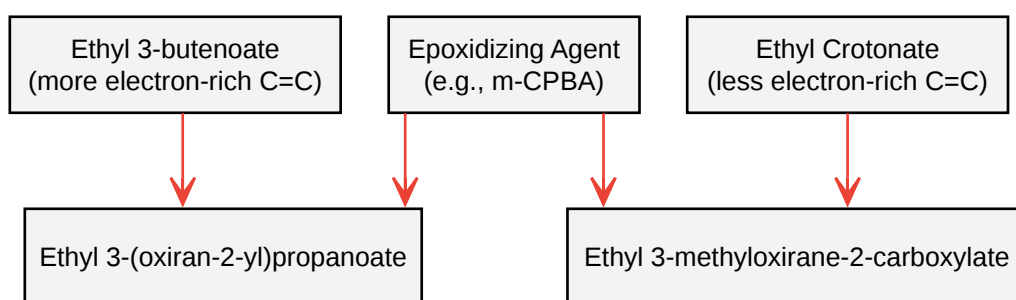
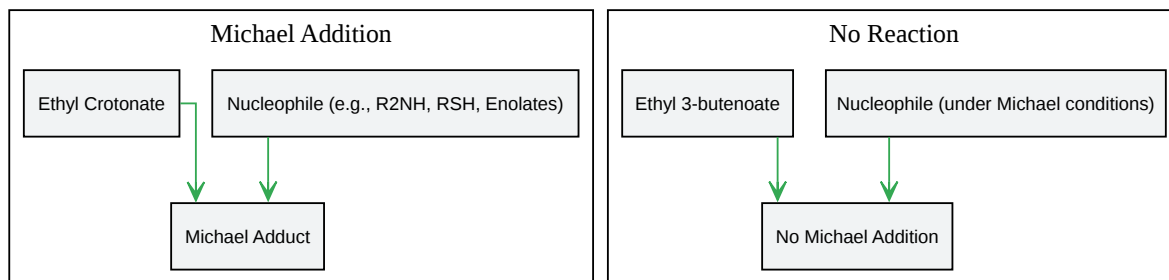
This guide provides an objective comparison of the chemical reactivity of two isomeric esters, **ethyl 3-butenolate** and ethyl crotonate. The distinct placement of the carbon-carbon double bond in these molecules—non-conjugated in **ethyl 3-butenolate** and conjugated in ethyl crotonate—leads to significant differences in their reactivity profiles. This comparison is supported by available experimental data and established principles of organic chemistry to aid in the selection of appropriate reagents and reaction conditions in synthetic applications.

Executive Summary

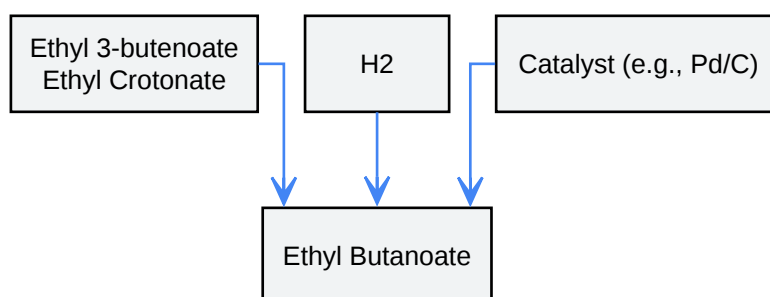
Ethyl crotonate, an α,β -unsaturated ester, possesses a conjugated system where the carbon-carbon double bond is electronically coupled with the carbonyl group. This conjugation generally increases the thermodynamic stability of the molecule but also activates the β -carbon for nucleophilic attack (Michael addition). In contrast, **ethyl 3-butenolate** features an isolated double bond, which behaves more like a typical alkene, and its reactivity is largely independent of the ester functionality. This fundamental structural difference dictates their behavior in a variety of chemical transformations.

Structural and Electronic Properties

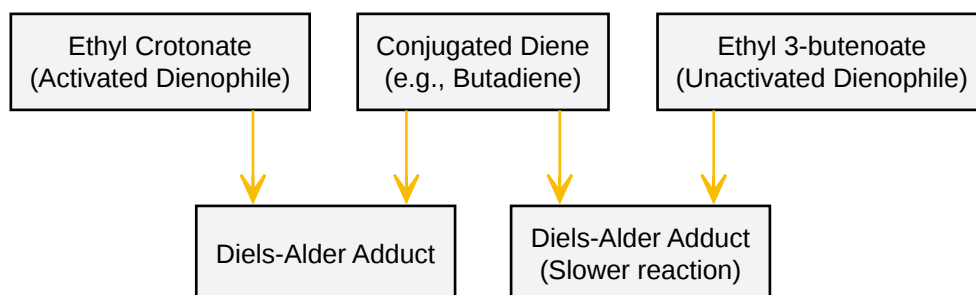
The key distinction between **ethyl 3-butenolate** and ethyl crotonate lies in the electronic interaction between the double bond and the ester group.



Epoxidation Reactivity



Catalytic Hydrogenation



Diels-Alder Reactivity

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